

Disodium Sebacate: A Comprehensive Technical Guide to its Applications in Materials Science

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disodium sebacate

Cat. No.: B1670765

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disodium sebacate, the sodium salt of the naturally derived sebacic acid, is emerging as a versatile and highly functional additive in the field of materials science. Its unique chemical structure, featuring a long aliphatic chain and two carboxylate groups, imparts a range of desirable properties, making it a valuable component in the development of advanced polymers, lubricants, and protective coatings. This technical guide provides an in-depth overview of the core applications of **disodium sebacate**, supported by quantitative data, detailed experimental protocols, and visualizations of its functional mechanisms.

Core Properties and Specifications

Disodium sebacate is a white, crystalline powder with high water solubility. Its properties make it suitable for a variety of formulation processes.

Property	Specification
Purity	$\geq 98.0\%$ [1]
Moisture	$\leq 1.0\%$ [1]
Insoluble Substances	$\leq 1.0\%$ [1]
Chloride (Cl)	≤ 300 ppm [1]
Iron (Fe)	≤ 200 ppm [1]
Particle Size (140 mesh)	$\geq 95\%$ [1]
pH (aqueous solution)	7.0 - 8.0 [1]

Applications in Polymer Science: A Multifunctional Additive

Disodium sebacate serves as a highly effective plasticizer and stabilizer in various polymer systems, enhancing their flexibility, durability, and processing characteristics.[\[2\]](#)

Plasticizing Effect on Polymers

While direct quantitative data for **disodium sebacate** as a primary plasticizer is not extensively published, the well-documented performance of sebacate esters, such as dibutyl sebacate (DBS) and di(2-ethylhexyl) sebacate (D2EHSe), provides strong evidence for the plasticizing capabilities of the sebacate backbone. The addition of these compounds to polymers like polyvinyl chloride (PVC) leads to a significant reduction in the glass transition temperature (T_g), a key indicator of increased flexibility.

Polymer System	Plasticizer (Sebacate Ester)	Plasticizer Content (phr)	Glass Transition Temperature (Tg) (°C)	Tensile Strength (MPa)	Elongation at Break (%)
PVC	Di(2-ethylhexyl) sebacate (D2EHSe)	50	65.36 - 71.90[3]	-	-
PVC	Dibutyl sebacate (DBS)	50	-	15.7[4]	350[4]

Note: The data above is for sebacate esters and is presented to illustrate the plasticizing potential of the sebacate structure.

Experimental Protocol: Preparation and Mechanical Testing of Plasticized PVC with a Sebacate-Based Plasticizer

This protocol describes a general method for incorporating a sebacate-based plasticizer into PVC and evaluating its mechanical properties.

Materials:

- PVC resin
- **Disodium sebacate** (or a sebacate ester like DBS)
- Thermal stabilizer (e.g., a mixed metal soap)
- Solvent (e.g., tetrahydrofuran, THF)
- Petri dishes
- Universal Testing Machine (UTM)

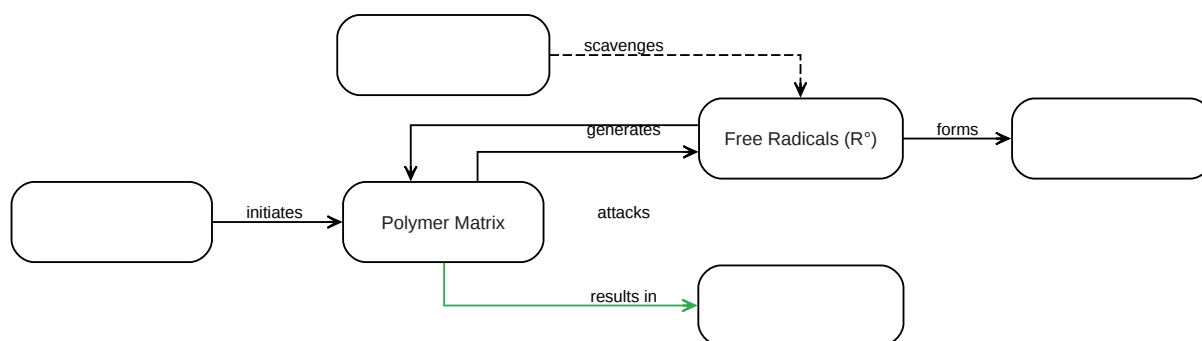
- Dynamic Mechanical Analyzer (DMA)

Procedure:

- Compounding:
 - In a fume hood, dissolve a specific weight of PVC resin in THF.
 - In a separate container, dissolve the desired amount of **disodium sebacate** and thermal stabilizer in THF.
 - Slowly add the plasticizer solution to the PVC solution while stirring continuously to ensure a homogenous mixture.
- Solvent Casting:
 - Pour the resulting PVC blend into a flat-bottomed petri dish.
 - Allow the solvent to evaporate slowly in a well-ventilated area at room temperature for 24-48 hours.
 - To remove any residual solvent, place the cast film in a vacuum oven at a slightly elevated temperature (e.g., 40-50°C) until a constant weight is achieved.
- Mechanical Testing:
 - Cut the prepared PVC films into dumbbell-shaped specimens according to ASTM D638 standards.
 - Conduct tensile testing using a Universal Testing Machine to determine the tensile strength and elongation at break.
 - Perform Dynamic Mechanical Analysis (DMA) to determine the glass transition temperature (T_g) of the plasticized PVC. The peak of the $\tan \delta$ curve is typically taken as the T_g .

Stabilization of Polymers

Disodium sebacate can also act as a stabilizer, protecting polymers from degradation induced by heat, light, and oxidation.[2] While the precise mechanism for **disodium sebacate** is not fully elucidated in the available literature, it is hypothesized to function as a radical scavenger, similar to other sebacate derivatives like Hindered Amine Light Stabilizers (HALS).



[Click to download full resolution via product page](#)

*Proposed mechanism for polymer stabilization by **disodium sebacate**.*

Corrosion Inhibition: Protecting Metallic Surfaces

Disodium sebacate is a highly effective and environmentally friendly corrosion inhibitor for various metals, including steel and aluminum.[1][5] It functions by forming a protective molecular film on the metal surface, which acts as a barrier to corrosive agents.

Metal	Corrosive Medium	Inhibitor	Inhibition Efficiency (%)
Hot-Dip Galvanized Steel	0.1 M NaCl	Sebacic Acid	up to 98%
Acrylic-Coated Steel	Saline	Sebacate	35% (reduction in creep)
Steel Rebar in Mortar	Chloride	LDH-Sebacate	74%

Experimental Protocol: Electrochemical Evaluation of Corrosion Inhibition

This protocol outlines the standard procedure for evaluating the corrosion inhibition efficiency of **disodium sebacate** using electrochemical techniques.

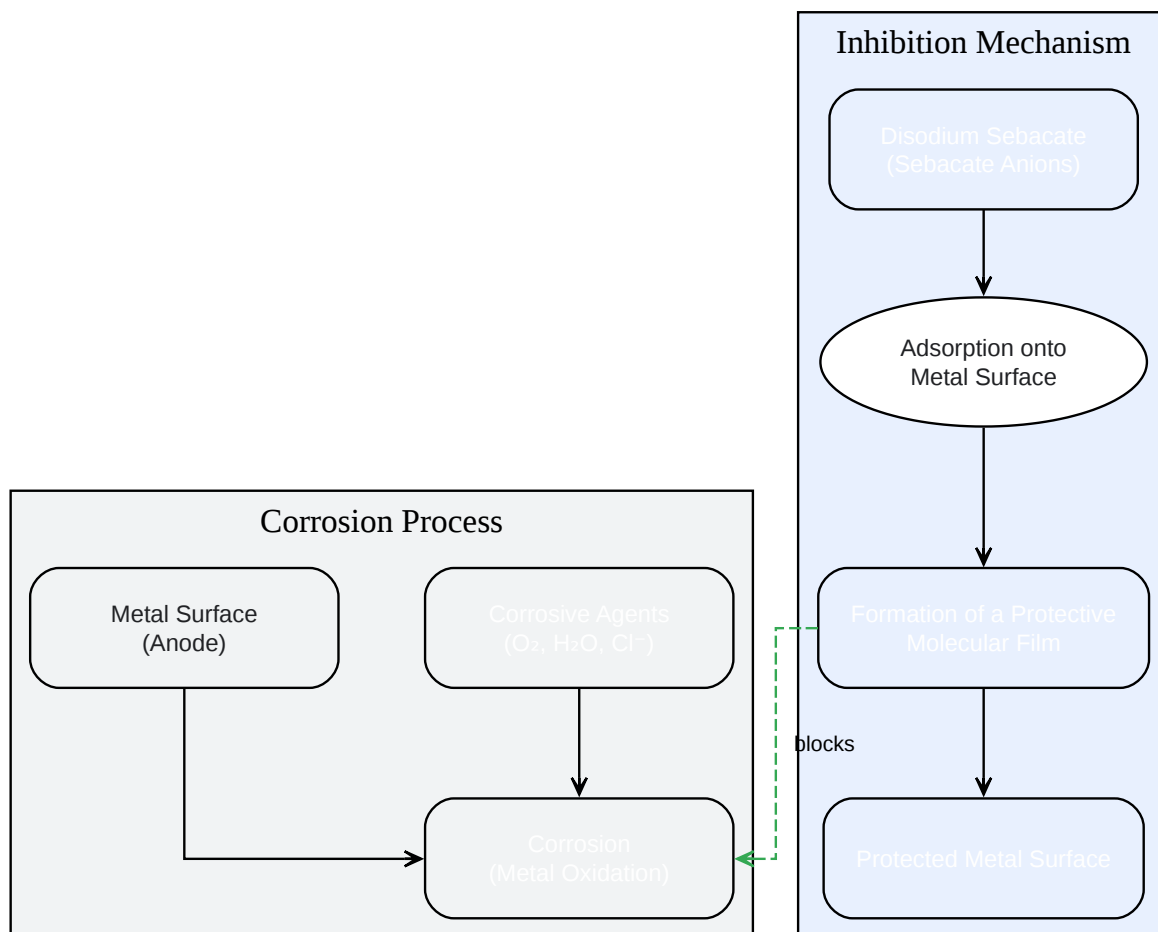
Materials:

- Working electrode (metal coupon of interest, e.g., mild steel)
- Reference electrode (e.g., Saturated Calomel Electrode - SCE)
- Counter electrode (e.g., platinum wire)
- Corrosive solution (e.g., 0.1 M NaCl)
- **Disodium sebacate**
- Potentiostat/Galvanostat with impedance measurement capabilities

Procedure:

- Electrode Preparation:
 - Mechanically polish the working electrode with successively finer grades of SiC paper.
 - Degrease the electrode with acetone and rinse with deionized water.
- Electrochemical Cell Setup:
 - Assemble a three-electrode cell with the working, reference, and counter electrodes immersed in the corrosive solution.
- Electrochemical Measurements:
 - Electrochemical Impedance Spectroscopy (EIS):
 - Allow the system to stabilize at the open-circuit potential (OCP).

- Apply a small AC voltage perturbation (e.g., 10 mV) over a wide frequency range (e.g., 100 kHz to 10 mHz).
- Record the impedance data and plot Nyquist and Bode plots. A larger semicircle diameter in the Nyquist plot indicates higher corrosion resistance.
- Potentiodynamic Polarization:
 - Scan the potential of the working electrode from a cathodic to an anodic potential range (e.g., -250 mV to +250 mV vs. OCP) at a slow scan rate (e.g., 1 mV/s).
 - Plot the logarithm of the current density versus the applied potential.
- Data Analysis:
 - From the potentiodynamic polarization curves, determine the corrosion current density (i_{corr}) with and without the inhibitor by Tafel extrapolation.
 - Calculate the inhibition efficiency (IE%) using the following formula: $\text{IE}\% = [(i_{\text{corr_uninhibited}} - i_{\text{corr_inhibited}}) / i_{\text{corr_uninhibited}}] \times 100$



[Click to download full resolution via product page](#)

*Signaling pathway of corrosion inhibition by **disodium sebacate**.*

Application in Lubricants and Coolants

Disodium sebacate is a valuable additive in the formulation of high-performance lubricants and coolants.[1][5] Its primary role in these applications is as a corrosion inhibitor, protecting the metallic components of engines and cooling systems.[2] It is often used as a replacement for sodium nitrites in aluminum greases.[1]

While specific performance data for lubricants containing **disodium sebacate** is proprietary to manufacturers, its inclusion is intended to enhance the lubricant's anti-corrosion properties, thereby extending the service life of the machinery.

Experimental Protocol: Formulation and Testing of a Lubricating Grease with Disodium Sebacate

This protocol provides a general guideline for incorporating **disodium sebacate** into a grease formulation and suggests relevant ASTM tests for its evaluation.

Materials:

- Base oil (e.g., mineral or synthetic oil)
- Thickener (e.g., lithium soap)
- **Disodium sebacate**
- Other additives (e.g., antioxidants, anti-wear agents)
- Grease kettle with heating and stirring capabilities

Procedure:

- Grease Formulation:
 - Heat the base oil in the grease kettle to the desired temperature.
 - Slowly add the thickener to the hot oil while stirring continuously until a uniform dispersion is achieved.
 - In the cool-down phase, add the **disodium sebacate** and other additives to the grease, ensuring thorough mixing.
- Performance Testing:
 - Corrosion Prevention: Evaluate the rust-preventing characteristics of the grease using the ASTM D1743 test method.
 - Elastomer Compatibility: Assess the compatibility of the grease with various elastomers using the ASTM D4289 test method. This is crucial to prevent the degradation of seals and gaskets.

- Wear Prevention: Determine the anti-wear properties of the grease using the ASTM D2266 (Four-Ball Wear Test) or ASTM D2596 (Four-Ball Extreme Pressure Test).

Synthesis of Disodium Sebacate

Disodium sebacate is typically synthesized through the neutralization of sebacic acid with a sodium base.

Experimental Protocol: Laboratory-Scale Synthesis of Disodium Sebacate

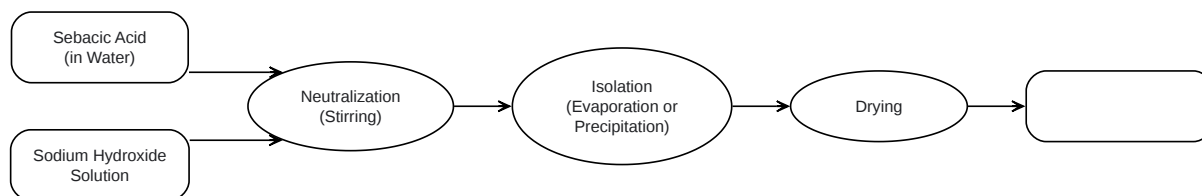
Materials:

- Sebacic acid
- Sodium hydroxide (NaOH) or sodium carbonate (Na_2CO_3)
- Deionized water
- Ethanol (optional, for precipitation)
- Reaction vessel with stirring and heating capabilities
- pH meter

Procedure:

- Dissolution: Dissolve a known quantity of sebacic acid in deionized water, heating gently if necessary to aid dissolution.
- Neutralization: Slowly add a stoichiometric amount of sodium hydroxide solution to the sebacic acid solution while stirring. Monitor the pH of the reaction mixture. The target pH should be in the neutral range (approximately 7-8).
- Isolation:
 - The **disodium sebacate** can be isolated by evaporating the water.

- Alternatively, it can be precipitated by adding a water-miscible organic solvent like ethanol, in which **disodium sebacate** has lower solubility.
- Drying: Filter the precipitated **disodium sebacate** and dry it in an oven at a moderate temperature (e.g., 80-100°C) to remove any residual water and solvent.



[Click to download full resolution via product page](#)

*Experimental workflow for the synthesis of **disodium sebacate**.*

Conclusion

Disodium sebacate is a highly versatile and effective additive in materials science with a growing range of applications. Its ability to act as a plasticizer, stabilizer, and corrosion inhibitor makes it a valuable tool for researchers and professionals seeking to enhance the performance and longevity of their materials. The experimental protocols and data presented in this guide provide a solid foundation for further research and development in the utilization of this promising bio-based chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Disodium Sebacate (DSS) - Chemical Supplier Distributor ChemCeed [chemceed.com]
- 2. nbino.com [nbino.com]

- 3. ukm.my [ukm.my]
- 4. Dibutyl sebacate as PVC ecoplasticizer—economic synthesis and functional properties - PMC [pmc.ncbi.nlm.nih.gov]
- 5. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [Disodium Sebacate: A Comprehensive Technical Guide to its Applications in Materials Science]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670765#disodium-sebacate-applications-in-materials-science-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com